

# Technical Support Center: Enhancing Spatial Resolution in Gadolinium-153 Imaging

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## Compound of Interest

Compound Name: Gadolinium-153

CAS No.: 14276-65-4

Cat. No.: B089032

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the spatial resolution of **Gadolinium-153** (Gd-153) based imaging.

## Troubleshooting Guides

This section addresses specific issues that may arise during your Gd-153 imaging experiments, leading to suboptimal spatial resolution.

### Issue 1: Poor Image Resolution and Blurring

**Symptom:** The resulting image lacks sharpness, and fine details are indistinguishable.

**Possible Causes & Solutions:**



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

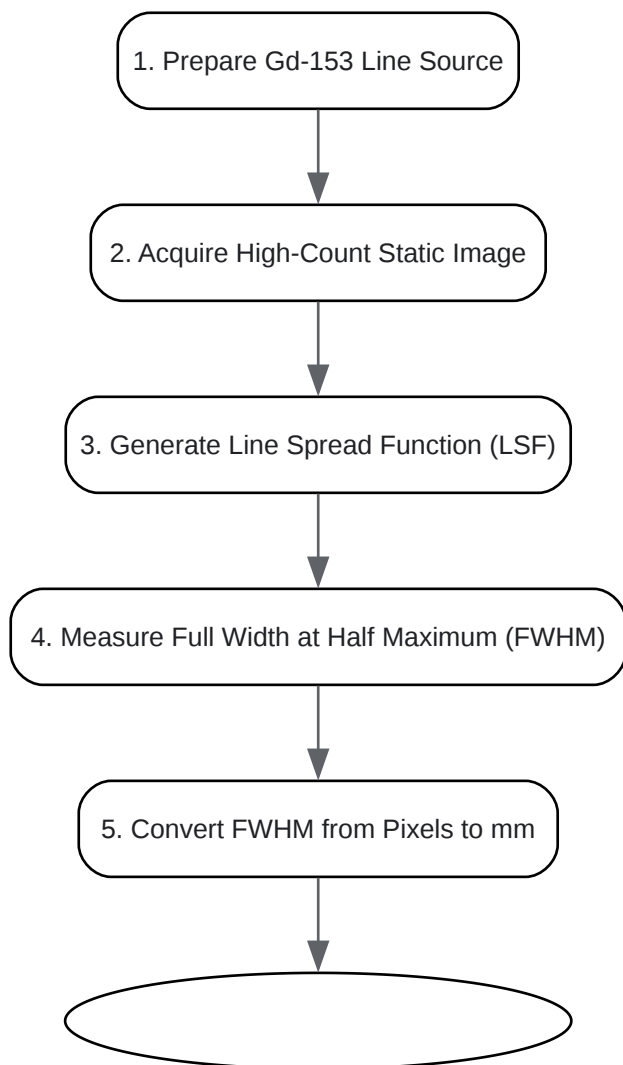
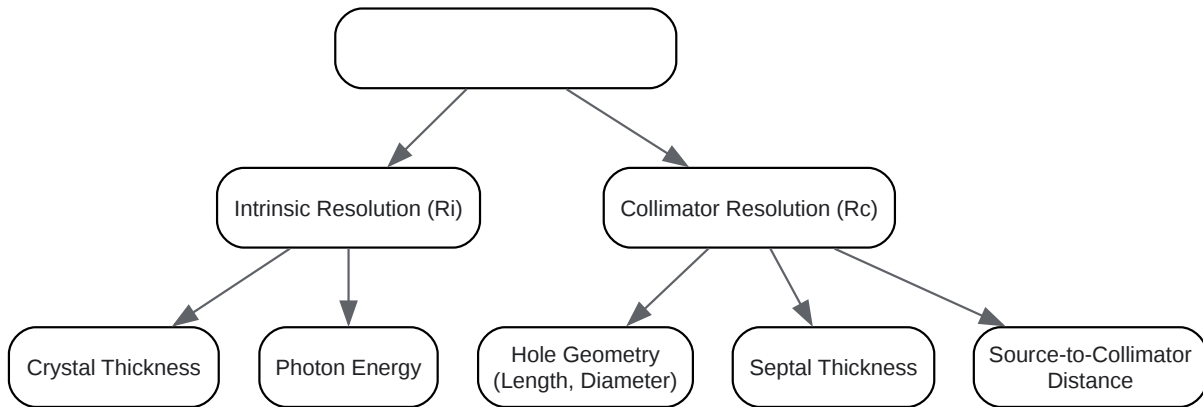
Troubleshooting Workflow for Poor Image Resolution



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## References

- [1. Characterization of septal penetration in 511 keV SPECT - PubMed](#)  
[pubmed.ncbi.nlm.nih.gov]
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